

# Available Information on Pyrocatechol Sulfate

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## Compound Focus: Pyrocatechol sulfate

CAS No.: 4918-96-1

Cat. No.: S616087

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The table below summarizes the key characteristics of **pyrocatechol sulfate** based on the search results:

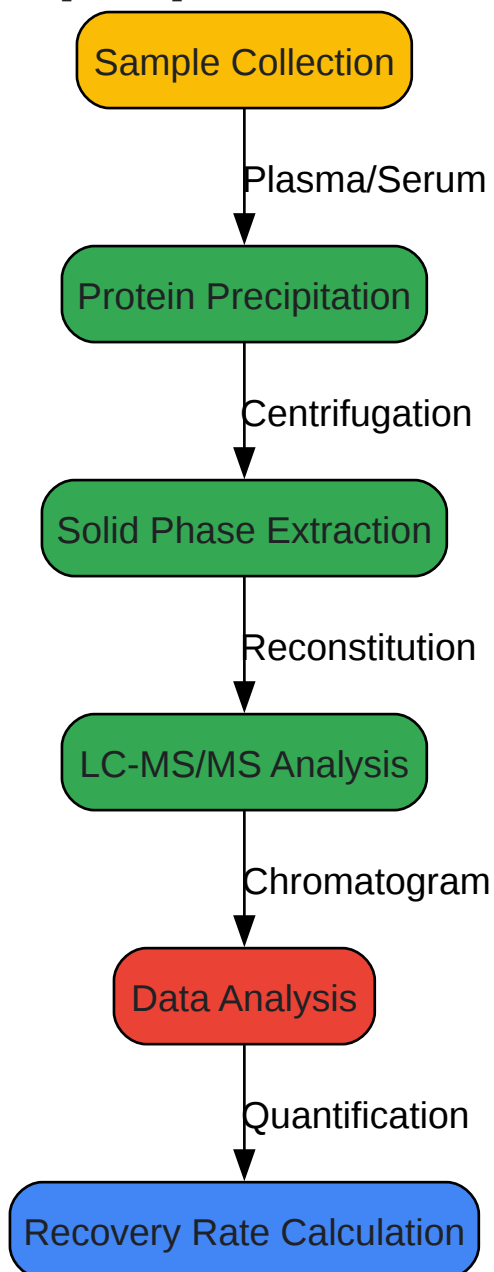
Characteristic	Details
Chemical Role	Gut microbiota-derived metabolite [1]
Biological Context	Associated with fear extinction learning and neuronal activity in preclinical models [1]
Molecular Formula	$C_6H_6O_5S$ [1]
Origin	Xenobiotic metabolism [1]

## Graphviz Diagram Example

While I cannot create a pathway diagram for the recovery process due to a lack of specific workflow data, the following example illustrates how to structure a Graphviz DOT script for an experimental workflow, adhering to your formatting specifications.

You can use this template and replace the nodes and edges with your specific protocol steps once you have the necessary information.

## Example Experimental Workflow



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## References

1. Microbiota-derived metabolites as drivers of gut–brain communication... [pmc.ncbi.nlm.nih.gov]

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